

# An In-depth Technical Guide to Rubidium Sulfate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Rubidium sulfate*

Cat. No.: *B1206643*

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This technical guide provides a comprehensive overview of the fundamental properties of **rubidium sulfate**, with a focus on its molecular characteristics and synthesis. The information is presented to support research and development activities where this inorganic compound is of interest.

## Core Properties of Rubidium Sulfate

**Rubidium sulfate** is an inorganic compound that is a moderately water- and acid-soluble source of rubidium.[1][2] It appears as a white, crystalline solid.[3][4] The compound is comprised of two rubidium cations ( $\text{Rb}^+$ ) and one sulfate anion ( $\text{SO}_4^{2-}$ ).[5]

The key molecular and physical properties of **rubidium sulfate** are summarized in the table below for quick reference.

| Property                   | Value                                | Source    |
|----------------------------|--------------------------------------|-----------|
| Chemical Formula           | Rb <sub>2</sub> SO <sub>4</sub>      | [3][4][5] |
| Molecular Weight           | 266.999 g/mol                        | [1]       |
| Alternate Molecular Weight | 267.0 g/mol                          | [3][4]    |
| Appearance                 | White crystalline solid              | [1][3][4] |
| Density                    | 3.613 g/cm <sup>3</sup> at 25°C      | [1][3]    |
| Melting Point              | 1050 °C                              | [1][3]    |
| Boiling Point              | 1700 °C                              | [1]       |
| Water Solubility           | 36 g/100g at 0°C; 82 g/100g at 100°C | [1]       |

## Experimental Protocol: Synthesis of Rubidium Sulfate

This section details a standard laboratory procedure for the synthesis of **rubidium sulfate** via the neutralization of rubidium carbonate with sulfuric acid.[1][5] This method is favored for its straightforward reaction and high yield of the desired salt.

- Rubidium Carbonate (Rb<sub>2</sub>CO<sub>3</sub>), 99%+ purity
- Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>), 1 M solution
- Deionized Water
- pH indicator paper or a calibrated pH meter
- Crystallizing dish
- Stirring rod
- Heating plate

- Filtration apparatus (e.g., Büchner funnel and flask)
- Drying oven
- Preparation of Rubidium Carbonate Solution: Accurately weigh a predetermined amount of rubidium carbonate and dissolve it in a minimal amount of deionized water in a beaker with gentle stirring.
- Neutralization: Slowly add the 1 M sulfuric acid solution dropwise to the rubidium carbonate solution while continuously stirring. Monitor the pH of the solution periodically. The reaction will produce carbon dioxide gas, so effervescence is expected. Reaction:  $\text{Rb}_2\text{CO}_3 + \text{H}_2\text{SO}_4 \rightarrow \text{Rb}_2\text{SO}_4 + \text{H}_2\text{O} + \text{CO}_2$ <sup>[1]</sup>
- Endpoint Determination: Continue adding sulfuric acid until the solution reaches a neutral pH of approximately 7.0. At this point, the effervescence will have ceased, indicating the complete reaction of the carbonate.
- Crystallization: Transfer the resulting **rubidium sulfate** solution to a crystallizing dish and gently heat it to evaporate some of the water and concentrate the solution. Do not boil.
- Cooling and Precipitation: Once the solution is sufficiently concentrated, allow it to cool slowly to room temperature. **Rubidium sulfate** crystals will precipitate out of the solution. For improved yield, the solution can be further cooled in an ice bath.
- Isolation and Washing: Isolate the crystals by vacuum filtration. Wash the crystals with a small amount of cold deionized water to remove any remaining impurities.
- Drying: Dry the purified **rubidium sulfate** crystals in a drying oven at a low temperature (e.g., 60-80°C) until a constant weight is achieved.

## Visualized Data and Workflows

The following diagrams provide a visual representation of the molecular composition and the experimental workflow for the synthesis of **rubidium sulfate**.



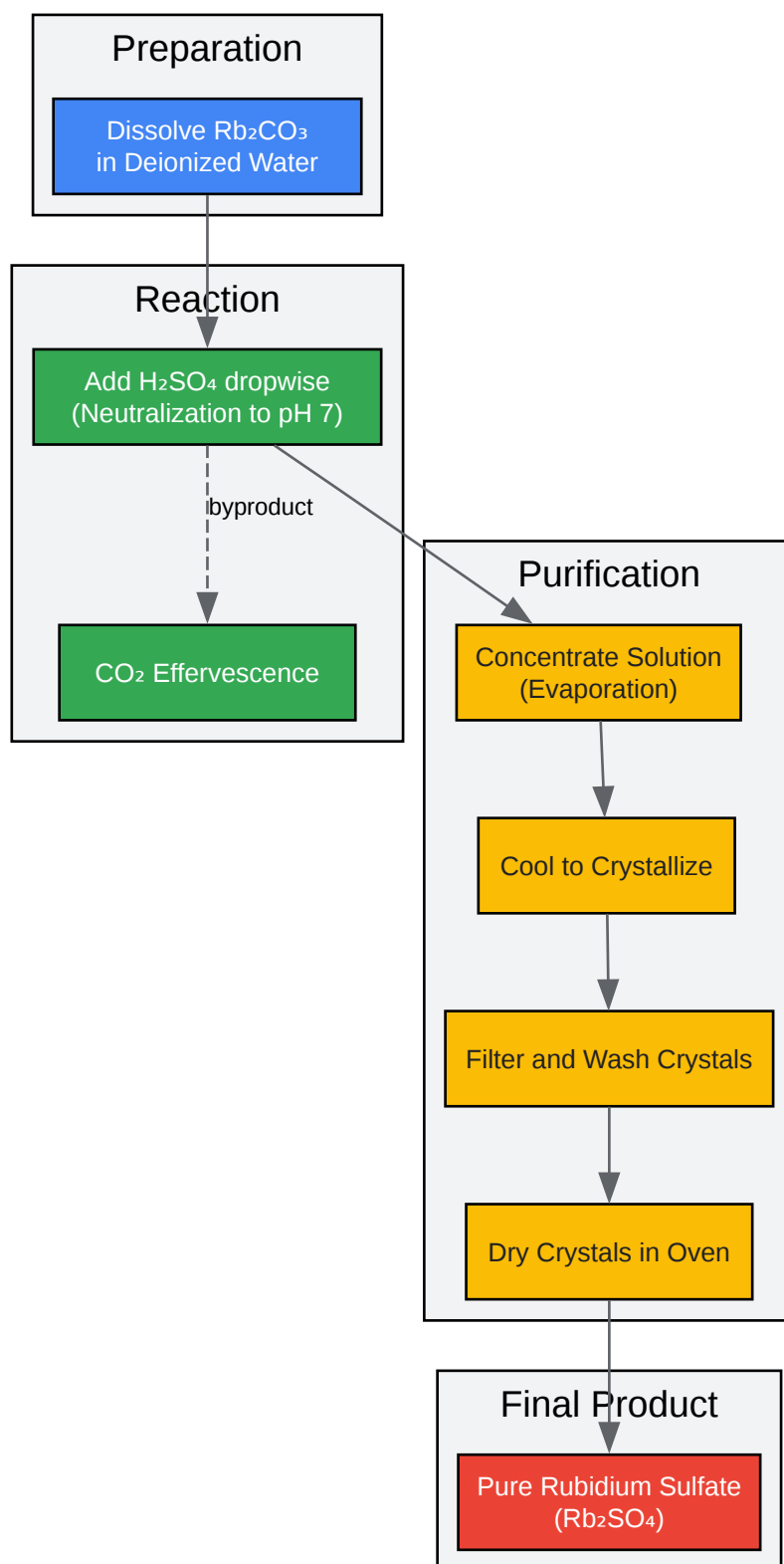
Sulfate ( $\text{SO}_4^{2-}$ )

$\text{Rb}_2\text{SO}_4$

Rubidium ( $\text{Rb}^+$ )

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Caption: Molecular composition of **Rubidium Sulfate**.



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Caption: Experimental workflow for **Rubidium Sulfate** synthesis.

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## References

- 1. Rubidium sulfate CAS#: 7488-54-2 [m.chemicalbook.com]
- 2. americanelements.com [americanelements.com]
- 3. chemimpex.com [chemimpex.com]
- 4. Rubidium Sulfate - ProChem, Inc. [prochemonline.com]
- 5. CAS 7488-54-2: Rubidium sulfate | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Rubidium Sulfate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1206643#rubidium-sulfate-molecular-weight-and-formula]

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